

Physical properties like boiling point and melting point of Ipsdienol

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Compound of Interest

Compound Name: 2-Methyl-6-methyleneocta-2,7-dien-4-ol

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An In-depth Technical Guide to the Physical Properties of Ipsdienol

This guide provides a comprehensive overview of the critical physical properties of Ipsdienol, a significant terpene alcohol in the field of chemical ecology and pheromone research. Designed for researchers, scientists, and professionals in drug development, this document delves into the boiling and melting points of Ipsdienol, the methodologies for their determination, and the influence of its stereochemistry on these characteristics.

Introduction to Ipsdienol: A Key Semiochemical

Ipsdienol (2-methyl-6-methylene-2,7-octadien-4-ol) is a naturally occurring monoterpene alcohol that functions as an aggregation pheromone for several species of bark beetles belonging to the genus *Ips*.^{[1][2]} Its role in mediating the mass attack of host trees makes it a molecule of significant interest for pest management strategies and ecological studies. The precise characterization of its physical properties is paramount for its synthesis, purification, and formulation in various applications.

Ipsdienol possesses a chiral center at the carbon atom bearing the hydroxyl group, leading to the existence of two enantiomers: (S)-(+)-Ipsdienol and (R)-(-)-Ipsdienol. The biological activity of these enantiomers can vary significantly between different bark beetle species, highlighting the importance of stereochemistry in its function.^[3]

Core Physical Properties of Ipsdienol

Ipsdienol is a colorless to pale yellowish liquid at room temperature.^{[1][4]} Due to its liquid state under standard conditions, a melting point is not typically reported. The following table summarizes the key physical properties of Ipsdienol, primarily based on data for the (S)-enantiomer and racemic mixtures. It is a well-established principle in stereochemistry that enantiomers exhibit identical physical properties, such as boiling point, melting point, and density, in a non-chiral environment.^[5] Therefore, the values presented can be considered representative for both the (R)- and (S)-enantiomers.

Property	Value	Conditions	Reference(s)
Boiling Point	233.00 to 235.00 °C	@ 760.00 mm Hg (Atmospheric Pressure)	[4]
49.00 °C	@ 0.50 mm Hg (Reduced Pressure)	[4]	
Melting Point	Not Applicable (Liquid at room temperature)	-	
Appearance	Colorless clear liquid	Standard Temperature and Pressure	[1][4]
Specific Gravity	0.89000 to 0.91000	@ 25.00 °C	[4]
Refractive Index	1.48000 to 1.50000	@ 20.00 °C	[4]
Molecular Formula	C ₁₀ H ₁₆ O	-	[1]
Molar Mass	152.237 g·mol ⁻¹	-	[1]
Flash Point	87.78 °C (190.00 °F)	Closed Cup	[4]

Experimental Determination of Boiling Point: A Methodological Overview

The accurate determination of a boiling point is crucial for the characterization and quality control of Ipsdienol. As a moderately volatile terpene alcohol, several established methods can

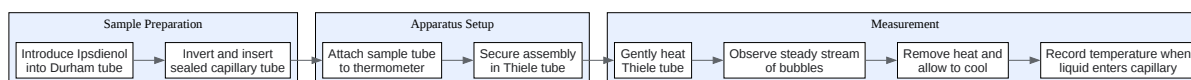
be employed. The choice of method often depends on the sample volume and the required precision.

The Thiele Tube Method: A Microscale Approach

For small sample quantities, the Thiele tube method offers a reliable and efficient means of determining the boiling point.^[6] This technique relies on the principle that the boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

- **Small Sample Volume:** This method is ideal when dealing with precious synthetic samples or isolates from natural sources.
- **Inverted Capillary Tube:** This acts as a manometer. The trapped air expands upon heating, and the point at which the external pressure overcomes the vapor pressure upon cooling is a precise indicator of the boiling point.
- **Mineral Oil Bath:** The use of a high-boiling, transparent liquid like mineral oil ensures uniform heat distribution to the sample. The unique design of the Thiele tube further promotes convection currents for even heating.
- **Sample Preparation:** A small amount of Ipsdienol (a few microliters) is introduced into a small test tube or a Durham tube.
- **Capillary Insertion:** A sealed-end capillary tube is inverted and placed inside the sample tube.
- **Apparatus Assembly:** The sample tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then secured in a Thiele tube containing mineral oil.
- **Heating:** The side arm of the Thiele tube is gently heated. This induces convection currents in the oil, ensuring uniform temperature distribution.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed.

- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[6] This signifies the point where the vapor pressure of the sample equals the atmospheric pressure.



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Caption: Experimental workflow for boiling point determination using the Thiele tube method.

Distillation Method for Boiling Point Determination

For larger quantities of Ipsdienol, a simple distillation can be employed to determine the boiling point. This method is particularly useful when purification of the compound is also required.

A properly conducted distillation is a self-validating system for boiling point determination. A stable temperature plateau during the collection of the main fraction indicates that a pure substance is distilling at its characteristic boiling point at the given pressure.

- **Apparatus Setup:** A standard simple distillation apparatus is assembled using a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample and Boiling Chips:** The Ipsdienol sample is placed in the distillation flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Heating:** The flask is heated gently.
- **Temperature Reading:** The thermometer bulb must be positioned correctly, just below the side arm leading to the condenser, to accurately measure the temperature of the vapor that is in equilibrium with the liquid.

- **Data Recording:** The temperature is recorded when the first drop of distillate is collected and monitored throughout the distillation. A constant temperature reading during the collection of the bulk of the distillate represents the boiling point.

Influence of Stereochemistry on Physical Properties

As previously mentioned, the two enantiomers of Ipsdienol, (S)-(+)- and (R)-(-)-Ipsdienol, are expected to have identical boiling and melting points.^[5] This is because the intermolecular forces (van der Waals forces and hydrogen bonding) are of the same magnitude for both enantiomers. Consequently, the energy required to overcome these forces during a phase transition is the same.

Differences in physical properties between stereoisomers become apparent in the case of diastereomers, which are stereoisomers that are not mirror images of each other.

Diastereomers have different spatial arrangements of their atoms and thus can exhibit different physical properties, including boiling points, melting points, and solubilities. However, as Ipsdienol only possesses one stereocenter, it does not have diastereomers.

The primary way in which the stereochemistry of Ipsdienol is distinguished experimentally is through its interaction with plane-polarized light, a property known as optical activity. The (S)-(+)-enantiomer rotates plane-polarized light in a clockwise direction, while the (R)-(-)-enantiomer rotates it in a counter-clockwise direction to an equal extent.

Conclusion

This technical guide has provided a detailed examination of the key physical properties of Ipsdienol, with a focus on its boiling point. The established values, along with robust experimental methodologies for their determination, offer a solid foundation for researchers and scientists working with this important semiochemical. A clear understanding of these properties, coupled with an appreciation for the influence of stereochemistry, is essential for the successful application of Ipsdienol in both research and commercial contexts.

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